

# "11,12-De(methylenedioxy)danuphylline" CAS number and molecular formula

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## Compound of Interest

Compound Name: 11,12-  
De(methylenedioxy)danuphylline

Cat. No.: B15560941

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## Technical Guide: 11,12-De(methylenedioxy)danuphylline

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**11,12-De(methylenedioxy)danuphylline** is an indole alkaloid isolated from the plant *Kopsia officinalis*, a species known for producing a diverse array of biologically active compounds. While specific research on the biological activities of **11,12-De(methylenedioxy)danuphylline** is limited, the broader family of alkaloids from *Kopsia officinalis* has demonstrated significant potential in various therapeutic areas, including oncology and inflammatory diseases. This guide provides a summary of the known information on **11,12-De(methylenedioxy)danuphylline** and contextualizes its potential by detailing the properties and experimental protocols of related alkaloids from the same source.

### Core Compound Data

| Parameter            | Value                                                         | Reference |
|----------------------|---------------------------------------------------------------|-----------|
| CAS Number           | 888482-17-5                                                   | [1][2]    |
| Molecular Formula    | C <sub>23</sub> H <sub>26</sub> N <sub>2</sub> O <sub>6</sub> |           |
| Compound Type        | Indole Alkaloid                                               | [3]       |
| Source               | Branches of <i>Kopsia officinalis</i>                         | [4]       |
| Physical Description | Crystalline solid                                             | [4]       |
| Solubility           | Chloroform, Dichloromethane,<br>Ethyl Acetate, DMSO, Acetone  | [4]       |

## Biological Activity of Related *Kopsia officinalis* Alkaloids

Extensive research into the chemical constituents of *Kopsia officinalis* has revealed a number of alkaloids with potent biological activities. While data for **11,12-**

**De(methylenedioxy)danuphylline** is not yet available, the following tables summarize the activities of other alkaloids isolated from the same plant, offering a perspective on the potential therapeutic applications of this class of compounds.

## Cytotoxic Activity of *Kopsia officinalis* Alkaloids

Several studies have highlighted the cytotoxic effects of alkaloids from *Kopsia officinalis* against various cancer cell lines.

| Compound       | Cell Line                      | IC <sub>50</sub> (μM) | Reference |
|----------------|--------------------------------|-----------------------|-----------|
| Kopsiaffine A  | A549 (Lung)                    | < 20                  | [5][6][7] |
| Kopsiaffine C  | A549 (Lung)                    | < 10                  | [7]       |
| Valparicine    | KB (Oral Epidermoid Carcinoma) | 13.0                  | [8]       |
| Valparicine    | Jurkat (T-cell leukemia)       | 0.91                  | [8]       |
| Arboloscine    | KB (Oral Epidermoid Carcinoma) | Moderate              | [8]       |
| Vincadiformine | KB (Oral Epidermoid Carcinoma) | Moderate              | [8]       |

## Anti-inflammatory and Analgesic Activity of Kopsia officinalis Alkaloids

A number of monoterpenoid indole alkaloids from Kopsia officinalis have been evaluated for their anti-inflammatory and analgesic properties.[9]

| Compound                                 | In Vivo Model                          | Effect                           | Reference |
|------------------------------------------|----------------------------------------|----------------------------------|-----------|
| 12-hydroxy-19(R)-hydroxy-ibophyllidine   | Acetic acid-stimulated writhing (mice) | Significant decrease in writhing | [9]       |
| 11,12-methylenedioxykopsinaline N4-oxide | Acetic acid-stimulated writhing (mice) | Significant decrease in writhing | [9]       |
| Kopsinic acid                            | Carrageenan-induced paw edema (mice)   | Significant relief of paw edema  | [9]       |
| (-)-kopsinilam                           | Carrageenan-induced paw edema (mice)   | Significant relief of paw edema  | [9]       |
| Normavacurine-21-one                     | Carrageenan-induced paw edema (mice)   | Significant relief of paw edema  | [9]       |

## Immunosuppressive Activity of Rhazinilam from *Kopsia officinalis*

| Parameter                   | Cell Type         | IC <sub>50</sub> (μM) | Effect                                  | Reference            |
|-----------------------------|-------------------|-----------------------|-----------------------------------------|----------------------|
| Inhibition of proliferation | Human T cells     | 1.0                   | Significant inhibition                  | <a href="#">[10]</a> |
| Inhibition of proliferation | Human PBMCs       | 1.1                   | Significant inhibition                  | <a href="#">[10]</a> |
| Cell Cycle Arrest           | Human T cells     | -                     | Arrest in G <sub>2</sub> /M phase       | <a href="#">[10]</a> |
| Cytokine Production         | Activated T cells | -                     | Inhibition of proinflammatory cytokines | <a href="#">[10]</a> |

## Experimental Protocols

Detailed methodologies for the isolation and biological evaluation of alkaloids from *Kopsia officinalis* are crucial for reproducible research. The following are generalized protocols based on published studies.

## General Isolation and Purification of Alkaloids from *Kopsia officinalis*

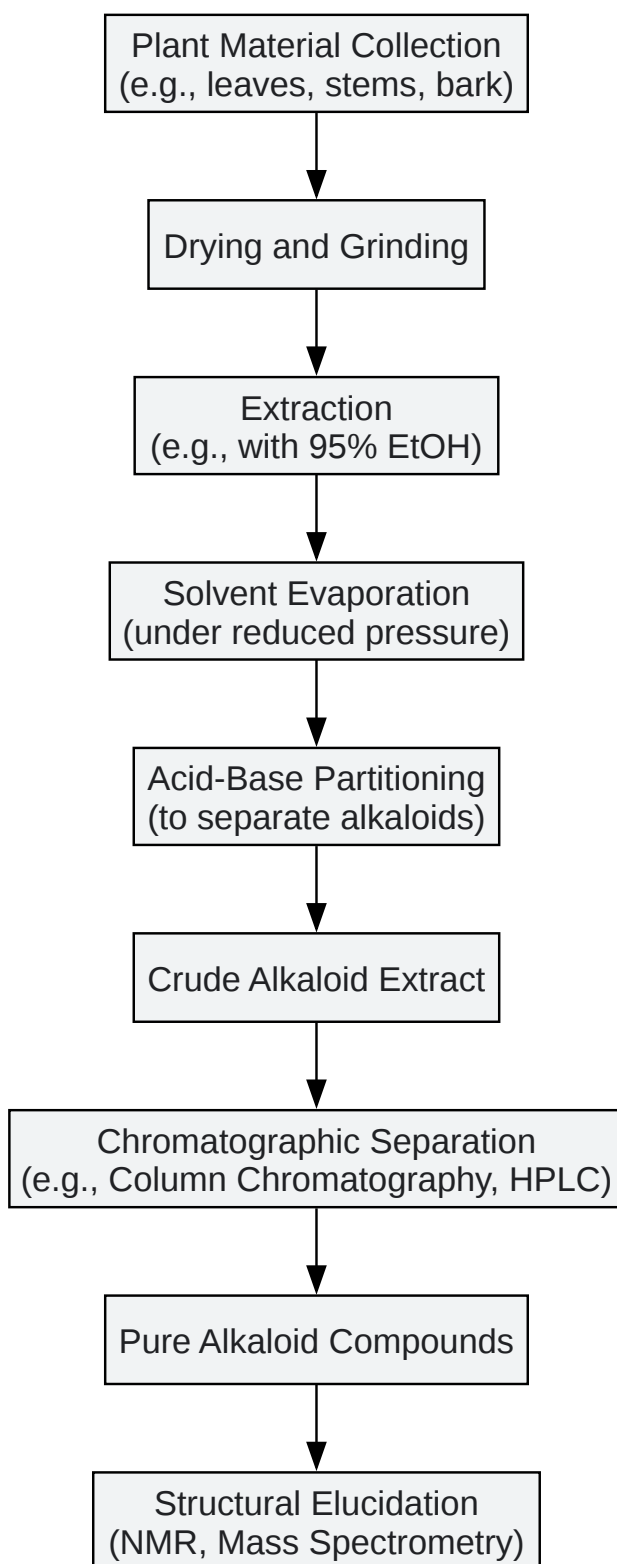


Figure 1. General Workflow for Alkaloid Isolation.

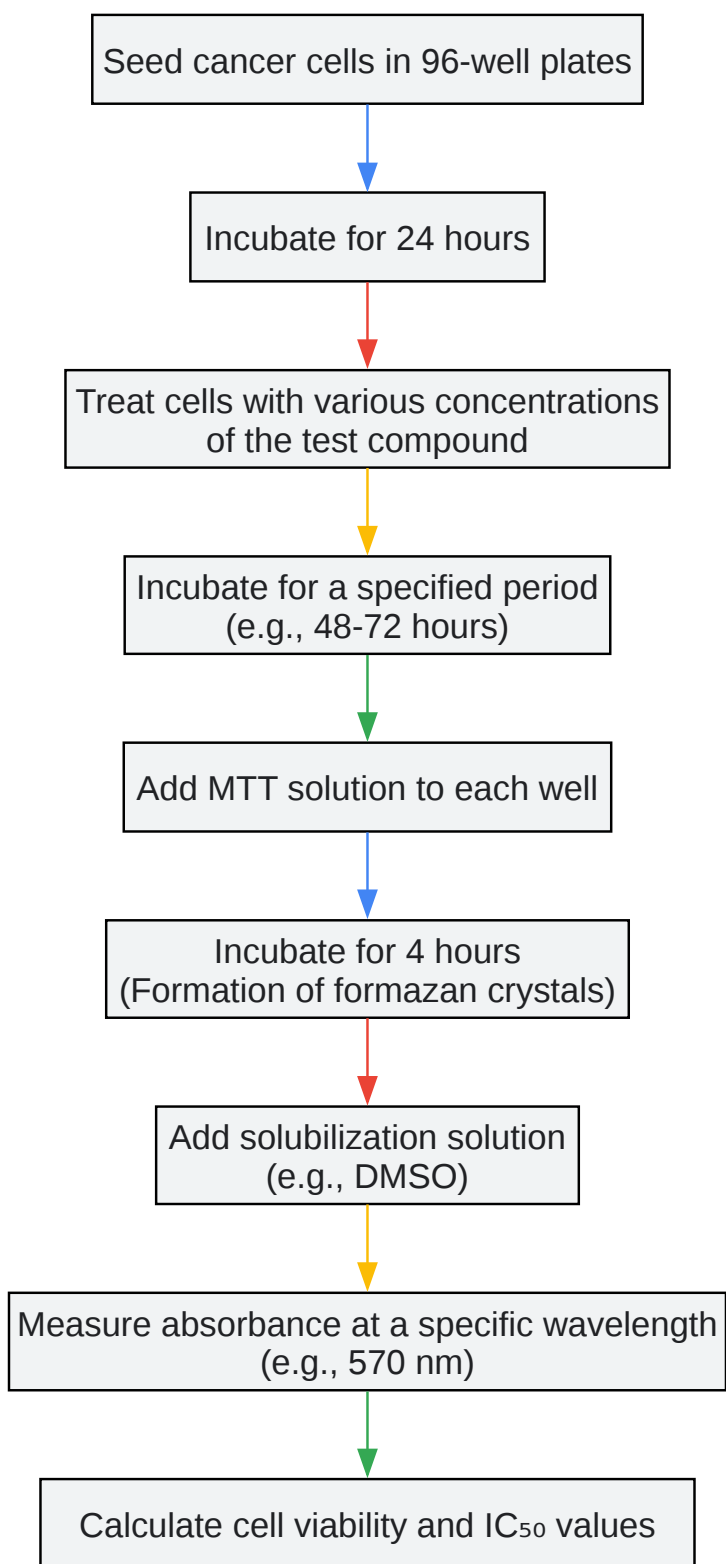


Figure 2. MTT Assay Workflow.

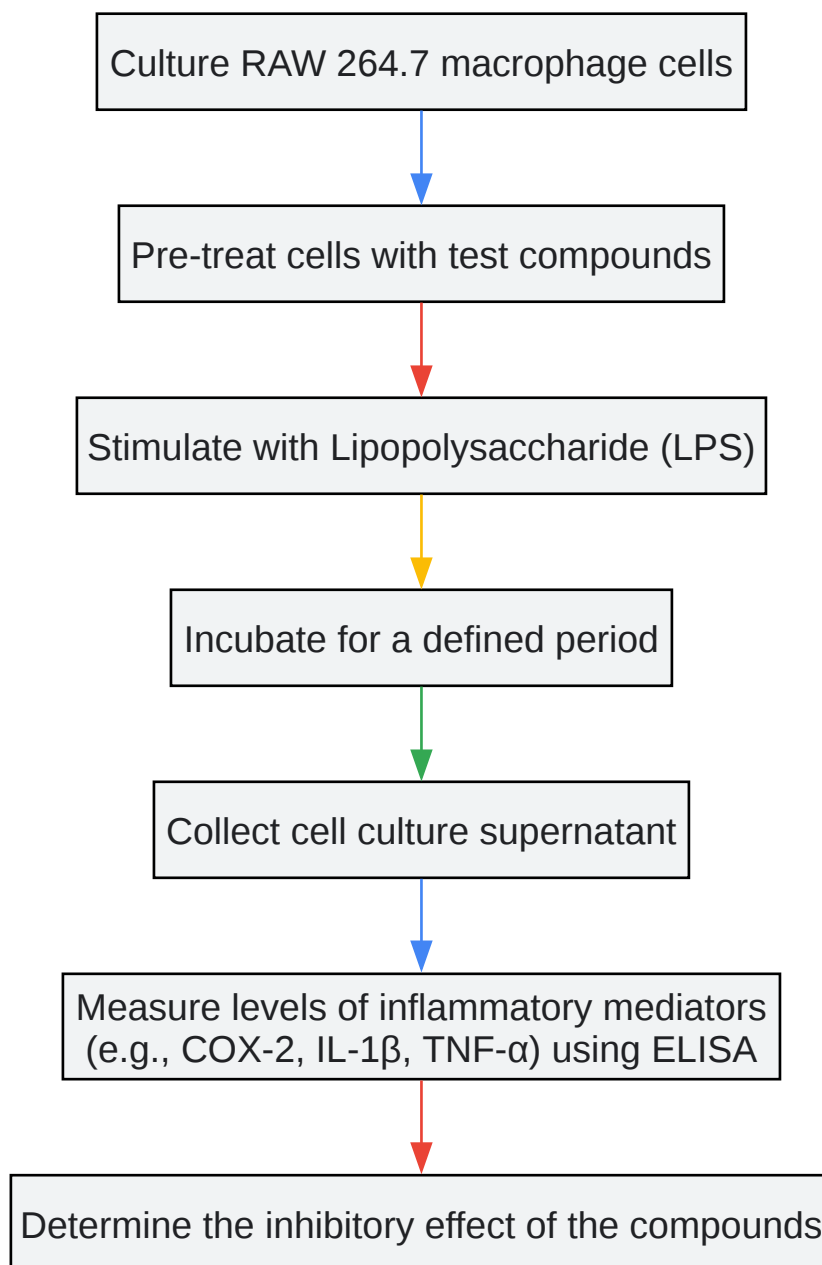


Figure 3. In Vitro Anti-inflammatory Assay.

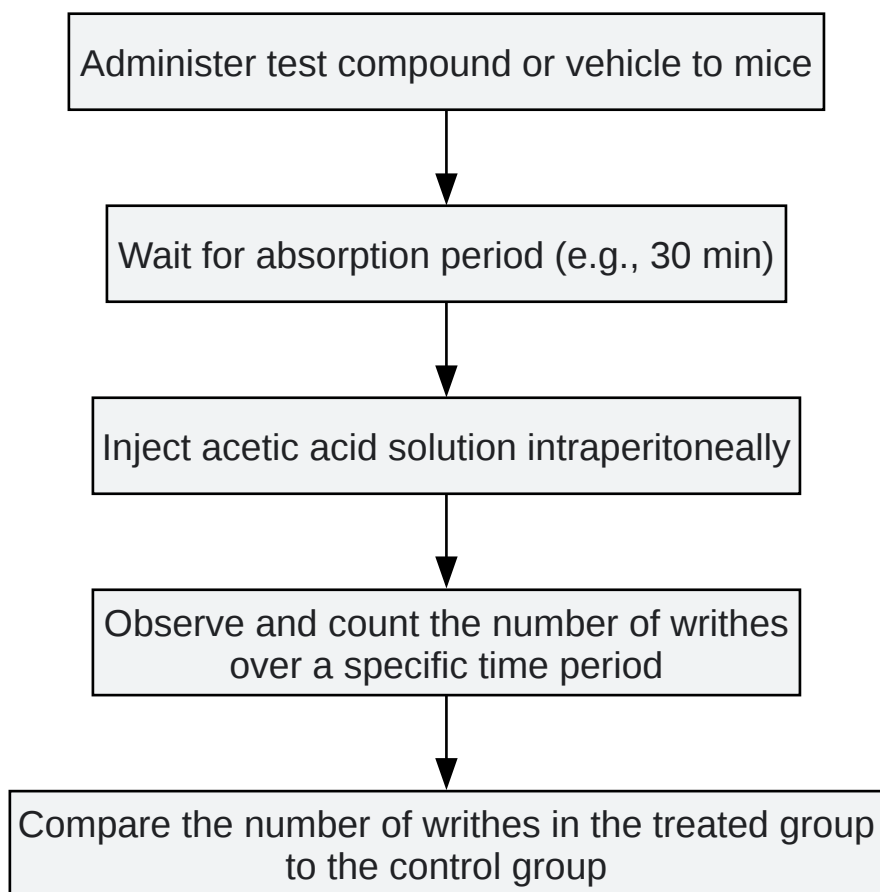


Figure 4. Acetic Acid-Induced Writhing Test.

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## References

- 1. 11,12-De(methylenedioxy)danuphylline | 888482-17-5 [chemicalbook.com]
- 2. 11,12-De(methylenedioxy)danuphylline | 888482-17-5 | NKB48217 [biosynth.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. 11,12-De(methylenedioxy)danuphylline | CAS 888482-17-5 | ScreenLib [screenlib.com]



- 5. Cytotoxic monoterpenoid indole alkaloids from the aerial parts of *Kopsia officinalis* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Cytotoxic monoterpenoid indole alkaloids from the aerial parts of *Kopsia officinalis* - Xi'an Jiaotong University [scholar.xjtu.edu.cn:443]
- 7. tandfonline.com [tandfonline.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Anti-inflammatory and analgesic monoterpenoid indole alkaloids of *Kopsia officinalis* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
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